

# An In-depth Technical Guide to 4-Aminothiepane: Structure, Synthesis, and Potential Applications

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## Compound of Interest

Compound Name:	Thiepan-4-amine
CAS No.:	128861-82-5
Cat. No.:	B2824284

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## Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of 4-aminothiepane, a saturated heterocyclic amine with potential applications in medicinal chemistry. Given the limited availability of direct experimental data for this compound, this document synthesizes information from analogous structures and established chemical principles to offer a robust theoretical framework for its synthesis, properties, and prospective utility.

## Introduction: The Significance of Saturated Sulfur-Containing Heterocycles

Saturated heterocycles are pivotal scaffolds in modern drug discovery, offering three-dimensional diversity that can lead to improved pharmacological profiles compared to their flat, aromatic counterparts.<sup>[1]</sup> Within this class, sulfur-containing rings, such as the thiepane moiety,

introduce unique physicochemical properties, including the potential for specific interactions with biological targets. The incorporation of an amino group, a key pharmacophore, further enhances the potential for developing novel therapeutic agents.[2] 4-Aminothiepane, combining a seven-membered thiosugar ring with a primary amine, represents an intriguing yet underexplored chemical entity. This guide aims to provide a foundational understanding of this molecule to stimulate further research and development.

## Chemical Structure and Nomenclature

IUPAC Name: **Thiepan-4-amine**

Chemical Formula: C<sub>6</sub>H<sub>13</sub>NS

Molecular Weight: 131.24 g/mol

Canonical SMILES: C1CSCC(N)CC1

The structure of 4-aminothiepane consists of a seven-membered saturated ring containing one sulfur atom (a thiepane ring) with a primary amino group substituted at the 4-position.

Caption: 2D Chemical Structure of 4-Aminothiepane

## Proposed Synthesis of 4-Aminothiepane

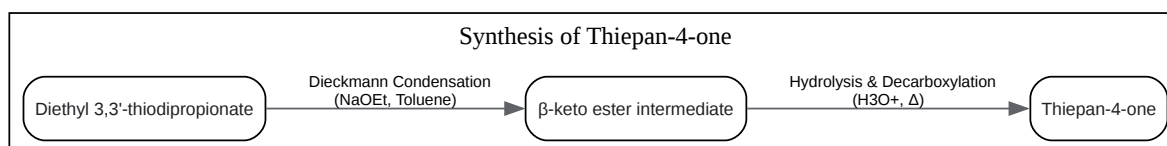
Currently, a specific, documented synthesis for 4-aminothiepane is not readily available in the scientific literature. However, a plausible and efficient synthetic route can be proposed based on well-established organic chemistry reactions. The key steps would involve the synthesis of the thiepane ring system to form a ketone precursor, followed by reductive amination.

### Synthesis of the Precursor: Thiepan-4-one

The synthesis of a related compound, tetrahydrothiopyran-4-one, from 3,3'-thiodipropionic acid provides a strong basis for a proposed synthesis of thiepan-4-one.[3] A similar strategy involving a Dieckmann condensation of a suitable dicarboxylic acid ester followed by hydrolysis and decarboxylation would be a logical approach.

Proposed Protocol for Thiepan-4-one Synthesis:

- Esterification: React 3,3'-thiodipropionic acid with an excess of ethanol in the presence of a catalytic amount of strong acid (e.g., sulfuric acid) under reflux to yield diethyl 3,3'-thiodipropionate.
- Dieckmann Condensation: Treat the resulting diethyl ester with a strong base, such as sodium ethoxide, in an aprotic solvent like toluene. This will induce an intramolecular cyclization to form a  $\beta$ -keto ester.
- Hydrolysis and Decarboxylation: Acidify the reaction mixture and heat to promote hydrolysis of the ester and subsequent decarboxylation of the resulting  $\beta$ -keto acid to yield thiepan-4-one.



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Caption: Proposed synthesis workflow for Thiepan-4-one.

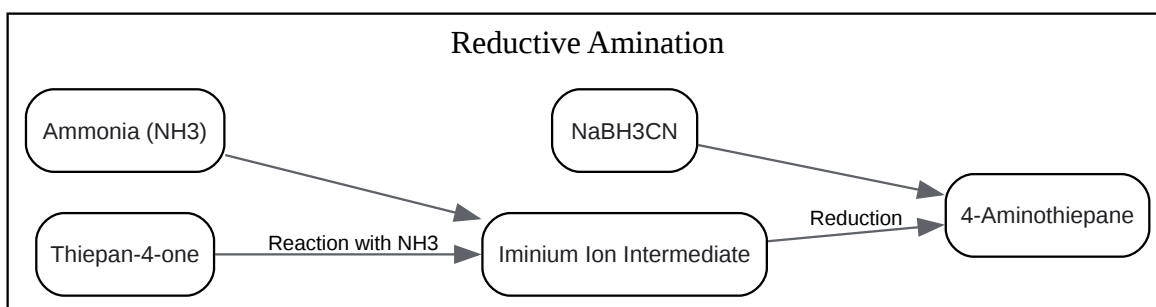
## Reductive Amination of Thiepan-4-one

Reductive amination is a robust and widely used method for the synthesis of amines from ketones or aldehydes.[4][5] This one-pot reaction involves the formation of an imine intermediate from the ketone and an amine source, followed by its reduction to the corresponding amine.

Experimental Protocol for 4-Aminothiepane Synthesis:

- Reaction Setup: In a round-bottom flask, dissolve thiepan-4-one in a suitable solvent, such as methanol or ethanol.
- Amine Source: Add an excess of an ammonia source. This can be aqueous ammonia, ammonium acetate, or a solution of ammonia in methanol.

- Reducing Agent: Add a mild reducing agent, such as sodium cyanoborohydride ( $\text{NaBH}_3\text{CN}$ ) or sodium triacetoxyborohydride ( $\text{NaBH}(\text{OAc})_3$ ), portion-wise to the reaction mixture at room temperature. These reagents are selective for the iminium ion over the ketone.
- Reaction Monitoring: Stir the reaction mixture at room temperature and monitor the progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Workup and Purification: Once the reaction is complete, quench the reaction by carefully adding dilute hydrochloric acid. Basify the aqueous layer with a strong base (e.g.,  $\text{NaOH}$ ) and extract the product with an organic solvent (e.g., dichloromethane or ethyl acetate). Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can then be purified by column chromatography or distillation.



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Caption: Reductive amination of Thiepan-4-one to 4-Aminothiepane.

## Physicochemical Properties (Estimated)

Due to the absence of experimental data, the following physicochemical properties are estimated based on the known properties of similar cyclic amines like aminocycloheptane and cyclohexylamine.<sup>[6][7]</sup>

Property	Estimated Value
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NS
Molecular Weight	131.24 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	~180-190 °C
Melting Point	Not applicable (liquid at room temp.)
Density	~0.95 g/mL
Solubility	Soluble in water and common organic solvents
pKa (of conjugate acid)	~10.5 - 11.0

## Spectroscopic Characterization (Predicted)

The structural elucidation of 4-aminothiepane would rely on a combination of spectroscopic techniques. The expected spectral data are as follows:

- <sup>1</sup>H NMR (Proton Nuclear Magnetic Resonance):** The <sup>1</sup>H NMR spectrum is expected to show complex multiplets for the methylene protons of the thiepane ring. The proton attached to the nitrogen and the proton at the C4 position would likely appear as a broad singlet and a multiplet, respectively. The chemical shifts would be influenced by the sulfur atom and the amino group. Based on data for cyclohexylamine, the protons on the carbons adjacent to the sulfur would be shifted downfield.<sup>[8][9]</sup>
- <sup>13</sup>C NMR (Carbon-13 Nuclear Magnetic Resonance):** The <sup>13</sup>C NMR spectrum should display six distinct signals corresponding to the six carbon atoms of the thiepane ring, assuming a plane of symmetry. The carbon atom bonded to the amino group (C4) would appear in the range of 45-55 ppm, while the carbons adjacent to the sulfur atom (C2 and C7) would be in the range of 30-40 ppm.
- IR (Infrared) Spectroscopy:** The IR spectrum will be characterized by the N-H stretching vibrations of the primary amine, which typically appear as two bands in the region of 3300-3400 cm<sup>-1</sup>.<sup>[10][11]</sup> A broad absorption band due to N-H bending will also be present around

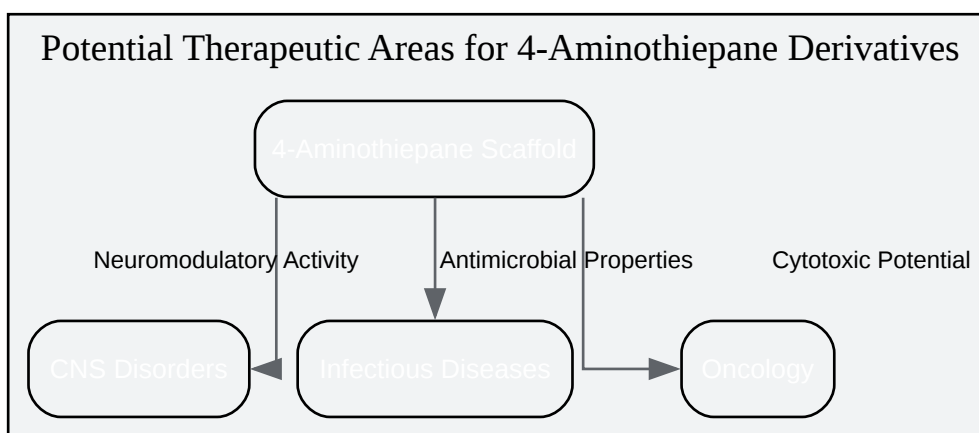
1600  $\text{cm}^{-1}$ . C-H stretching vibrations of the methylene groups will be observed in the 2850-2950  $\text{cm}^{-1}$  region.[12]

- MS (Mass Spectrometry): Following the nitrogen rule, the molecular ion peak ( $[M]^+$ ) in the mass spectrum of 4-aminothiepane will have an odd  $m/z$  value of 131.[13][14] Characteristic fragmentation patterns for cyclic amines include  $\alpha$ -cleavage, leading to the loss of an alkyl radical adjacent to the nitrogen, and ring cleavage.[15]

## Applications in Drug Development

While there are no reported applications of 4-aminothiepane itself, the structural motifs it contains are prevalent in medicinally important compounds.

- Scaffold for Bioactive Molecules: Saturated heterocycles are increasingly utilized in drug design to improve properties such as solubility and metabolic stability.[1] Sulfur-containing heterocycles are known to exhibit a wide range of biological activities, including antimicrobial, anticancer, and anti-inflammatory properties.[2][16]
- Neurological and Psychiatric Disorders: The cyclic amine framework is a common feature in drugs targeting the central nervous system (CNS). The three-dimensional structure of 4-aminothiepane could allow for specific interactions with receptors and enzymes implicated in neurological and psychiatric conditions.
- Antimicrobial Agents: Amino-substituted cycloalkanes have been investigated for their potential as antimicrobial agents.[17] The thiepane ring could modulate the lipophilicity and cell permeability of the molecule, potentially leading to enhanced antimicrobial activity.



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Caption: Potential applications of 4-aminothiepane in drug discovery.

## Conclusion

4-Aminothiepane represents a novel and intriguing chemical entity with untapped potential in medicinal chemistry. This guide has provided a theoretical framework for its synthesis, along with predicted physicochemical and spectroscopic properties based on sound chemical principles and data from analogous compounds. It is our hope that this in-depth technical guide will serve as a valuable resource for researchers and scientists, encouraging the exploration of 4-aminothiepane and its derivatives as potential building blocks for the next generation of therapeutic agents.

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